

An In-depth Technical Guide to 4-Phenylbutane-2-thiol

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Compound of Interest

Compound Name: 4-Phenylbutane-2-thiol

Cat. No.: B15270998

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This guide provides a comprehensive overview of the chemical and physical properties of **4-Phenylbutane-2-thiol**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

4-Phenylbutane-2-thiol is a sulfur-containing organic compound with the molecular formula $C_{10}H_{14}S$.^[1] Its molecular weight is approximately 166.29 g/mol .^{[1][2][3]}

Property	Value	Source
Molecular Formula	$C_{10}H_{14}S$	[1]
Molecular Weight	166.29 g/mol	[1][2][3]
Alternate Molecular Weight	166.28 g/mol	[4]

Experimental Protocols

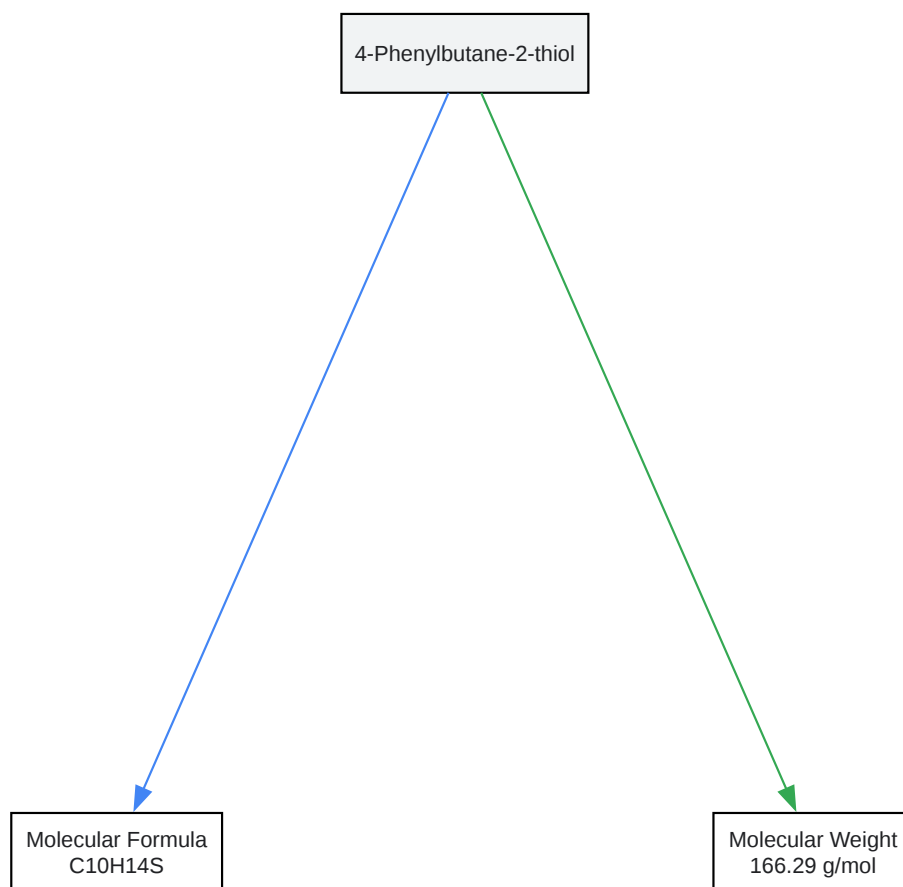
While specific, detailed experimental protocols for the synthesis or analysis of **4-Phenylbutane-2-thiol** are not readily available in the provided search results, a general approach to its synthesis can be conceptualized. A plausible synthetic route would involve the reduction of 4-phenylbutan-2-one to the corresponding alcohol, 4-phenylbutan-2-ol, followed by conversion to a leaving group (e.g., a tosylate or halide), and subsequent displacement with a thiolating agent.

A general workflow for a hypothetical synthesis and analysis is presented below.

Visualizations

The following diagrams illustrate the key information and a potential experimental workflow for **4-Phenylbutane-2-thiol**.

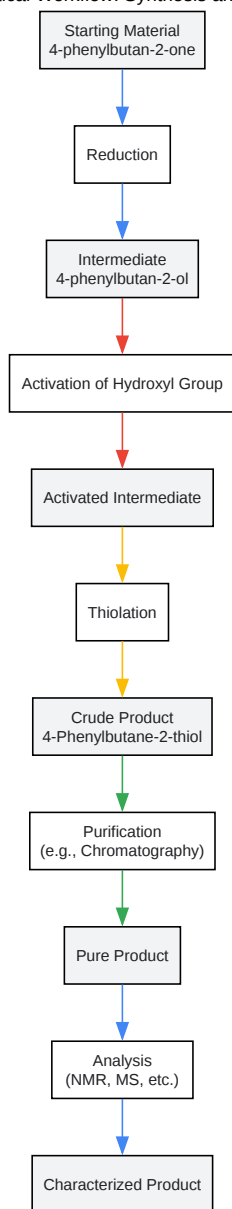
Properties of 4-Phenylbutane-2-thiol



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Figure 1: Core molecular properties of **4-Phenylbutane-2-thiol**.

Hypothetical Workflow: Synthesis and Analysis



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Figure 2: A hypothetical experimental workflow for the synthesis and analysis of **4-Phenylbutane-2-thiol**.

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References

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